

Application Notes and Protocols for the Analytical Characterization of N,2-Dimethylbenzamide

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Compound of Interest

Compound Name: **N,2-Dimethylbenzamide**

Cat. No.: **B184477**

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Introduction: A Strategic Approach to Characterization

N,2-Dimethylbenzamide is a substituted aromatic amide whose precise characterization is essential for its application in drug development, chemical synthesis, and quality control. The structural integrity, purity, and physicochemical properties of this molecule must be rigorously established using a suite of orthogonal analytical techniques.

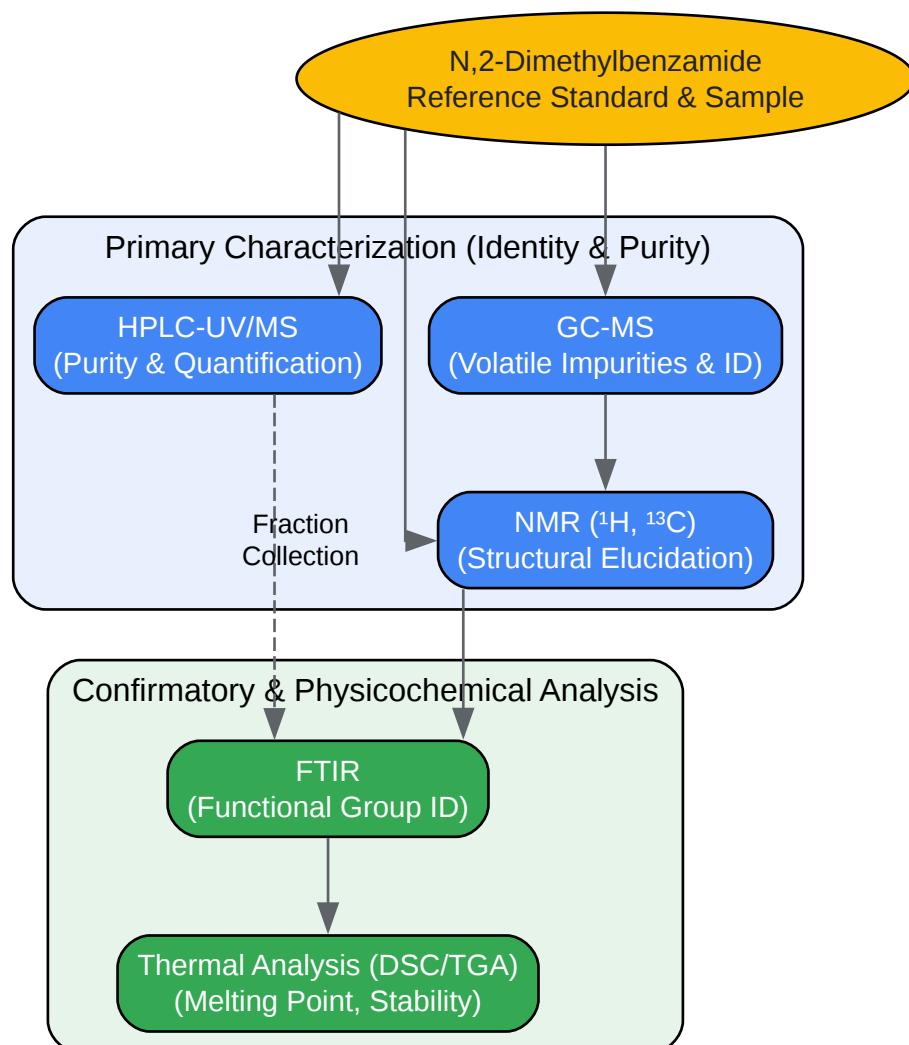
It is important to note that while **N,2-Dimethylbenzamide** is commercially available, comprehensive, peer-reviewed analytical data for this specific isomer is not abundant in public literature. In contrast, its structural isomer, N,N-Dimethylbenzamide (CAS No: 611-74-5), is extensively characterized. This guide, therefore, adopts a scientifically robust approach aligned with standard practices in analytical development: we will present detailed protocols and validated methodologies for closely related analogs, primarily N,N-Dimethylbenzamide and other ortho-substituted benzamides. These methods serve as a validated starting point for the analysis of **N,2-Dimethylbenzamide**. Throughout this guide, we will provide expert insights into how the presence of the ortho-methyl group is expected to influence analytical outcomes, empowering researchers to adapt and validate these methods effectively.

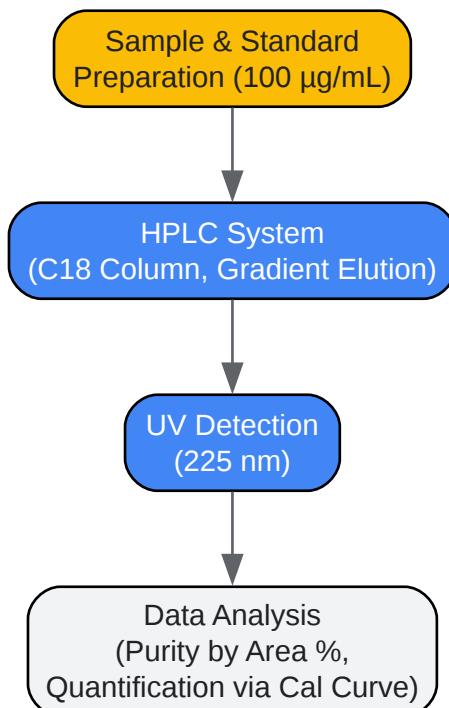
The core physicochemical properties of the target analyte are summarized below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ NO	PubChem[1]
Molecular Weight	149.19 g/mol	PubChem[1]
IUPAC Name	N,2-dimethylbenzamide	-
Physical State	Solid (predicted)	-
Melting Point	43-45 °C (for N,N-isomer)	Sigma-Aldrich[2]

Overall Analytical Workflow

A multi-technique approach is crucial for the unambiguous characterization of **N,2-Dimethylbenzamide**. The workflow ensures that identity, purity, and structural integrity are confirmed through orthogonal methods, providing a complete analytical profile.





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Sources

- 1. N,N-Dimethylbenzamide | C9H11NO | CID 11916 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
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